

An In-depth Technical Guide to the Chemical Properties of Octyl Isothiocyanate

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Compound of Interest

Compound Name: Octyl isothiocyanate

CAS No.: 4430-45-9

Cat. No.: B1266237

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Introduction

Octyl isothiocyanate, a member of the isothiocyanate class of organic compounds, is characterized by the presence of an eight-carbon alkyl chain attached to the highly reactive isothiocyanate ($-N=C=S$) functional group.^{[1][2]} This molecule has garnered interest within the scientific community for its versatile chemical reactivity, which makes it a valuable intermediate in organic synthesis and a subject of investigation for potential biological activities.

Isothiocyanates, in general, are known for their presence in cruciferous vegetables and their diverse health-promoting properties, including anti-inflammatory, antimicrobial, and anticancer effects.^{[3][4][5][6]} This guide provides a comprehensive overview of the fundamental chemical properties of **octyl isothiocyanate**, with a focus on its structure, reactivity, stability, and the analytical methods pertinent to its characterization. The insights provided herein are intended to support researchers and drug development professionals in harnessing the unique chemical attributes of this compound.

PART 1: Core Chemical and Physical Properties

A thorough understanding of the fundamental physicochemical properties of **octyl isothiocyanate** is essential for its effective handling, application in synthesis, and analytical characterization.

Molecular Structure and Identification

Octyl isothiocyanate is comprised of an unbranched eight-carbon chain (the octyl group) covalently bonded to the nitrogen atom of the isothiocyanate functional group.

Key Identifiers:

- Molecular Formula: $C_9H_{17}NS$ [1][2][7]
- Molecular Weight: 171.30 g/mol [1][2][7]
- CAS Number: 4430-45-9 [1][2][7]
- IUPAC Name: 1-isothiocyanatooctane [2]

The linear octyl chain imparts a significant nonpolar character to the molecule, influencing its solubility and physical state.

Physical Properties

The physical characteristics of **octyl isothiocyanate** are summarized in the table below. These properties are crucial for designing experimental setups, purification procedures, and for ensuring safe handling.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[1][8]
Boiling Point	245-246 °C at 760 mmHg (estimated)	[8]
Flash Point	69 °C (156.2 °F)	[7]
Solubility	Soluble in alcohol; sparingly soluble in water (est. 5.455 mg/L at 25°C)	[8]

Spectroscopic Data for Structural Elucidation

Spectroscopic techniques are indispensable for the verification of the molecular structure and purity of **octyl isothiocyanate**. The expected spectral features are outlined below.

1.3.1 Infrared (IR) Spectroscopy

The IR spectrum of **octyl isothiocyanate** is distinguished by a very strong and characteristic absorption band corresponding to the asymmetric stretching of the -N=C=S group.

- **-N=C=S Asymmetric Stretch:** A strong, broad peak typically appears in the region of $2050\text{--}2150\text{ cm}^{-1}$. This is the most prominent feature and serves as a key diagnostic tool for the presence of the isothiocyanate functionality.
- **C-H Stretching:** Absorptions in the $2850\text{--}2960\text{ cm}^{-1}$ range are indicative of the C-H bonds within the octyl chain.

1.3.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy provide detailed information about the carbon-hydrogen framework of the molecule.

- **^1H NMR:** The proton NMR spectrum will show a series of signals corresponding to the different methylene (-CH_2) groups of the octyl chain and a terminal methyl (-CH_3) group. The protons on the carbon adjacent to the nitrogen of the isothiocyanate group will be the most deshielded.
- **^{13}C NMR:** The carbon NMR spectrum will display a characteristic signal for the carbon of the isothiocyanate group (-N=C=S) in the range of $125\text{--}140\text{ ppm}$. The remaining signals will correspond to the carbons of the octyl chain.

1.3.3 Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule.

- **Molecular Ion Peak (M^+):** The mass spectrum will show a molecular ion peak at an m/z corresponding to the molecular weight of **octyl isothiocyanate** (171.30).

- Fragmentation: Common fragmentation patterns for alkyl isothiocyanates involve cleavage of the alkyl chain.

PART 2: Reactivity and Stability

The chemical behavior of **octyl isothiocyanate** is dominated by the electrophilic nature of the central carbon atom in the -N=C=S group. This high reactivity is the cornerstone of its utility in synthetic chemistry.

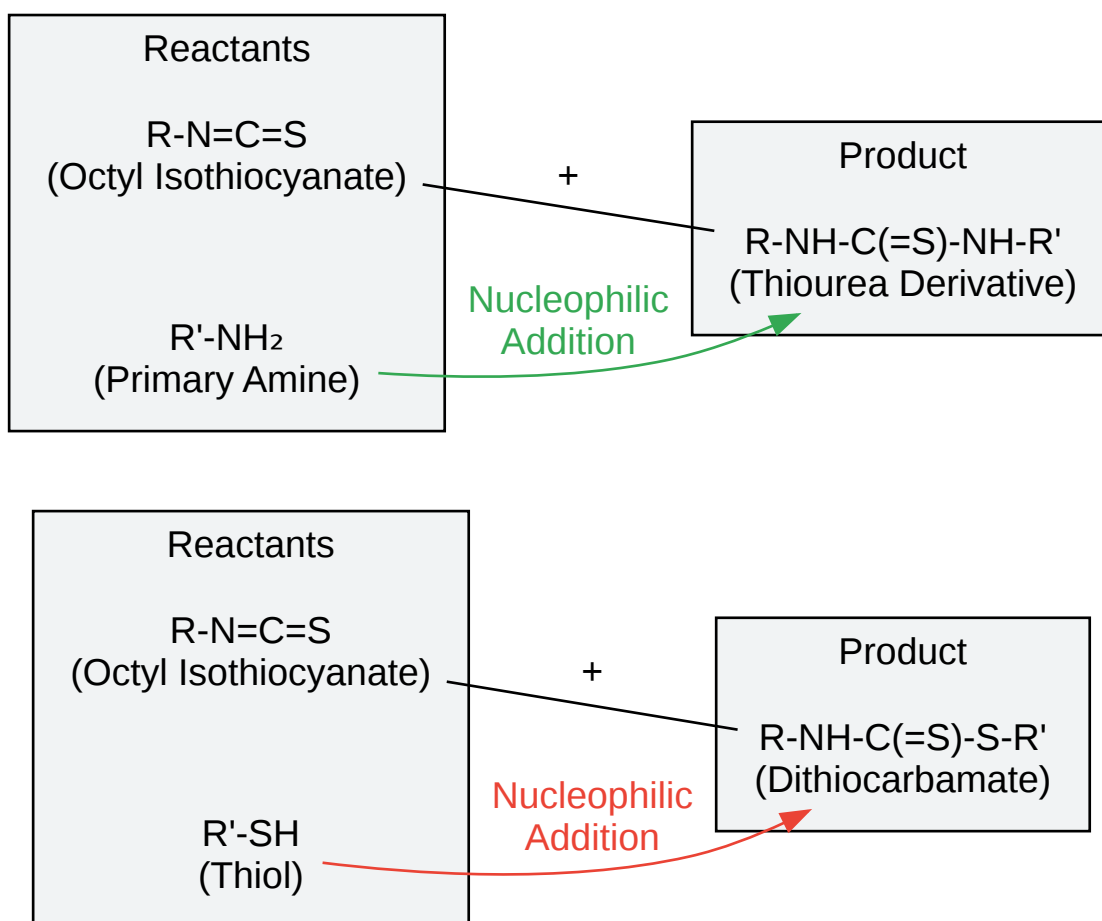
Nucleophilic Addition Reactions

The primary mode of reactivity for isothiocyanates is nucleophilic addition to the electrophilic carbon of the N=C=S group.

2.1.1 Reaction with Amines

Octyl isothiocyanate readily reacts with primary and secondary amines to form stable thiourea derivatives.^[9] This reaction is highly efficient and is a cornerstone of bioconjugation chemistry, often used for labeling proteins at lysine residues.^[9]

- Mechanism: The reaction proceeds via a nucleophilic attack of the amine's lone pair of electrons on the central carbon of the isothiocyanate.^[9] This is followed by a proton transfer to yield the thiourea product. The reaction is typically exothermic.^[9]
- Influencing Factors: The rate of this reaction is influenced by the steric hindrance of both the amine and the isothiocyanate, as well as the basicity of the amine.^[9] Primary amines are generally more reactive than secondary amines.^[9] The pH of the reaction medium is also a critical factor, with more alkaline conditions (pH 9-11) favoring the reaction with amines.^[10]



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Caption: Reaction of **octyl isothiocyanate** with a thiol.

Stability and Storage

The stability of **octyl isothiocyanate** is a critical consideration for its long-term storage and use in experiments.

- **General Stability:** Isothiocyanates are generally more stable in neutral to slightly acidic conditions. [11] They can degrade in alkaline environments. [11]* **Hydrolysis:** In the presence of water, particularly under non-neutral pH conditions, isothiocyanates can undergo hydrolysis. This process can lead to the formation of amines and other degradation products. [12]* **Thermal Stability:** Isothiocyanates are sensitive to heat. [3] Elevated temperatures can lead to decomposition. Therefore, it is recommended to avoid excessive heating during handling and purification. [11][13]* **Recommended Storage:** For long-term stability, **octyl**

isothiocyanate should be stored in a tightly sealed container in a cool, dry, and well-ventilated place, away from heat and sources of ignition. [14][15] Storage at -20°C is often recommended for preserving the integrity of the compound. [11][13]

Synthesis of Octyl Isothiocyanate

Several synthetic routes are available for the preparation of **octyl isothiocyanate**, most commonly starting from the corresponding primary amine (octylamine).

- **From Dithiocarbamate Salts:** A prevalent method involves the in-situ formation of a dithiocarbamate salt by reacting octylamine with carbon disulfide in the presence of a base. [16] This intermediate is then decomposed using a desulfurylating agent to yield the isothiocyanate. [6][16]* **Using Phenyl Chlorothionoformate:** An efficient synthesis involves the reaction of amines with phenyl chlorothionoformate in the presence of a solid base like sodium hydroxide. [17][18]* **Other Methods:** Other reported methods include the use of thiophosgene (though less favored due to its toxicity), and tosyl chloride mediated decomposition of dithiocarbamate salts. [6][17]

PART 3: Experimental Protocols and Analysis

The accurate analysis and characterization of **octyl isothiocyanate** are paramount for research and development applications.

Qualitative and Quantitative Analysis

A combination of chromatographic and spectroscopic techniques is typically employed for the analysis of **octyl isothiocyanate**.

3.1.1 High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the separation and quantification of isothiocyanates.

- **Principle:** Reversed-phase HPLC with a C18 column is commonly used. The separation is based on the differential partitioning of the analyte between the nonpolar stationary phase and a polar mobile phase.
- **Detection:** Due to the lack of a strong chromophore in many simple alkyl isothiocyanates, UV detection can be challenging. [19] Derivatization with a UV-active reagent, such as ammonia

to form a thiourea, can enhance detection sensitivity. [20]Mass spectrometry (LC-MS) is a highly sensitive and specific detection method. [19]

3.1.2 Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is another powerful tool for the analysis of volatile compounds like **octyl isothiocyanate**.

- Principle: The sample is vaporized and separated based on its boiling point and interaction with the stationary phase of the GC column. The separated components are then detected and identified by mass spectrometry.
- Application: GC-MS is suitable for the direct analysis of **octyl isothiocyanate** and can provide both qualitative and quantitative information.

Experimental Workflow: Derivatization for Enhanced HPLC Analysis

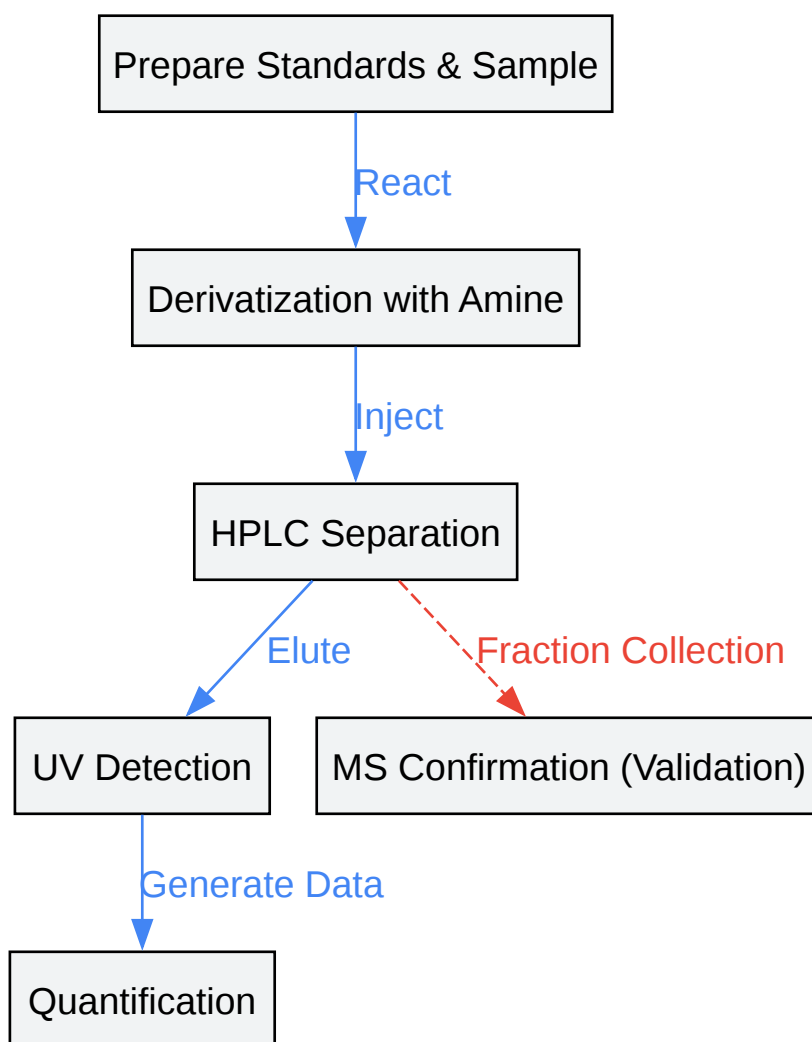
This protocol outlines a self-validating system for the analysis of **octyl isothiocyanate** via derivatization to its thiourea analog, which improves its detectability by UV-Vis spectroscopy.

Rationale: The conversion to a thiourea derivative introduces a chromophore that absorbs UV light, making quantification more reliable and sensitive compared to the direct analysis of the isothiocyanate.

Step-by-Step Methodology:

- Standard Preparation:
 - Prepare a stock solution of **octyl isothiocyanate** of known concentration in a suitable organic solvent (e.g., acetonitrile).
 - Perform serial dilutions to create a set of calibration standards.
- Derivatization Reaction:
 - To a known volume of each standard and the sample solution, add an excess of a primary amine solution (e.g., benzylamine in a suitable buffer).

- Allow the reaction to proceed to completion at room temperature. The reaction progress can be monitored by TLC or a preliminary HPLC run.
- HPLC Analysis:
 - Inject the derivatized standards and sample onto a reversed-phase HPLC system equipped with a UV detector.
 - Develop a suitable gradient elution method using a mobile phase of acetonitrile and water.
 - Monitor the elution at a wavelength appropriate for the thiourea derivative.
- Quantification and Validation:
 - Construct a calibration curve by plotting the peak area of the derivatized standards against their corresponding concentrations.
 - Determine the concentration of **octyl isothiocyanate** in the original sample by interpolating its peak area on the calibration curve.
 - Self-Validation: The identity of the thiourea derivative peak can be confirmed by collecting the fraction and analyzing it by mass spectrometry. The expected molecular weight of the derivative should be observed.



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